

A Comparative Guide to Proficiency Testing Schemes for Organophosphate Pesticide Analysis

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Compound of Interest

Compound Name: *Monocrotophos-d6*

Cat. No.: *B13828459*

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For researchers, scientists, and drug development professionals engaged in the analysis of organophosphate pesticides, participation in proficiency testing (PT) schemes is a cornerstone of quality assurance. These schemes provide an objective assessment of a laboratory's analytical performance, ensuring the reliability and accuracy of its data. This guide offers a comprehensive comparison of prominent PT scheme providers for organophosphate pesticide analysis, detailing their offerings, experimental protocols, and performance evaluation criteria.

Comparison of Proficiency Testing Schemes

The selection of a suitable PT scheme depends on a laboratory's specific needs, including the matrices of interest, the range of organophosphate analytes to be tested, and the desired frequency of participation. Below is a comparative summary of leading PT scheme providers.

Provider	Scheme Highlights	Matrices Offered	Indicative Concentration Ranges	Frequency & Pricing (2025-2026)
Fapas	Wide range of multi-residue schemes in food matrices. Accredited by UKAS.	Drinking Water, Fruits (Apple Purée), Vegetables (Tomato Purée), Animal Products, Fats and Oils.	Not explicitly detailed; analyte presence and concentration vary per round.	Multiple rounds per year. e.g., Organophosphorus Pesticides in Drinking Water: Feb, May, Oct 2026 (£233-£249).[1]
NSI Lab Solutions	Offers both scheduled PTs and on-demand "PT Express" for rapid results. Accredited by ISO 17043.	Drinking Water, Soil/Hazardous Waste.	e.g., Soil: 100-1000 µg/kg; Drinking Water: 2-60 µg/L for various pesticides.[2][3][4]	Quarterly studies available (Jan, Apr, Jul, Oct). Pricing varies by scheme.
Qualitycheck	Specializes in water matrices, providing schemes for natural and drinking water. Accredited by ACCREDIA.	Natural Waters (groundwater, surface water).	10 - 500 ng/L for organophosphorus pesticides.[5]	Rounds available in April and November 2025. Pricing available upon login.
AOAC International	"Pesticide Residues in Fruits and Vegetables Program" covering a broad scope of pesticides. ISO	Fruits and Vegetables (e.g., Green Beans).	Not explicitly detailed; varies per round.	Three shipments per year. Participants have 30 days to submit results.

17043
accredited.

Test Veritas	"Progetto Trieste" offers a variety of food matrices, often with guaranteed presence of certain analytes. Accredited by Accredia.	Infant Formula, Lettuce, Honey, Swine Fat, Red Wine, Dried Lentils, Wheat Flour.	Typically < 200 ppb to < 600 ppb depending on the matrix and analyte.	Rounds in March and October 2025. Prices around €304 per participation.
Bipea	Provides multi-residue screening in diverse food and feed matrices. Accredited by COFRAC.	Fruits, Cereals, Vegetables, Feed (Soya Meal).	Spiking range of 0.020 to 0.200 mg/kg for fruits and vegetables.	Annual programs with multiple rounds. e.g., Pesticides in Feed: June 2025 (€346-€405).

Performance Evaluation

The performance of participating laboratories is predominantly evaluated using z-scores, a statistical measure of how far a single data point is from the mean. The interpretation of z-scores is generally standardized according to ISO 13528.

A z-score is calculated as:

$$z = (x - X) / \sigma$$

Where:

- x is the participant's result
- X is the assigned value (often the consensus value from all participants)
- σ is the standard deviation for proficiency assessment

The typical criteria for interpreting z-scores are as follows:

- $|z| \leq 2.0$: Satisfactory performance
- $2.0 < |z| < 3.0$: Questionable performance (warning signal)
- $|z| \geq 3.0$: Unsatisfactory performance (action signal)

Laboratories receiving questionable or unsatisfactory results are expected to investigate the cause of the deviation and implement corrective actions.

Experimental Protocols

While specific instructions are provided with each PT sample, the general workflow for organophosphate pesticide analysis in food and environmental samples follows a common pattern. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted and validated sample preparation technique.

General Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of organophosphate pesticides from a solid food matrix.

A typical workflow for organophosphate pesticide analysis.

Detailed Methodologies

1. **Sample Homogenization:** A representative portion of the sample (typically 10-15 g) is weighed and homogenized to ensure uniformity. For solid samples, this may involve chopping or blending.
2. **QuEChERS Extraction:**
 - **Solvent Addition:** The homogenized sample is placed in a centrifuge tube, and a specified volume of acetonitrile (often containing 1% acetic acid) and an internal standard are added.
 - **Shaking:** The tube is sealed and shaken vigorously for approximately 1 minute to ensure thorough mixing and extraction of the pesticides into the solvent.

- **Salting Out:** A mixture of anhydrous magnesium sulfate (MgSO_4) and sodium chloride (NaCl) is added to the tube. This step induces phase separation between the aqueous and organic layers. The tube is again vortexed and then centrifuged.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

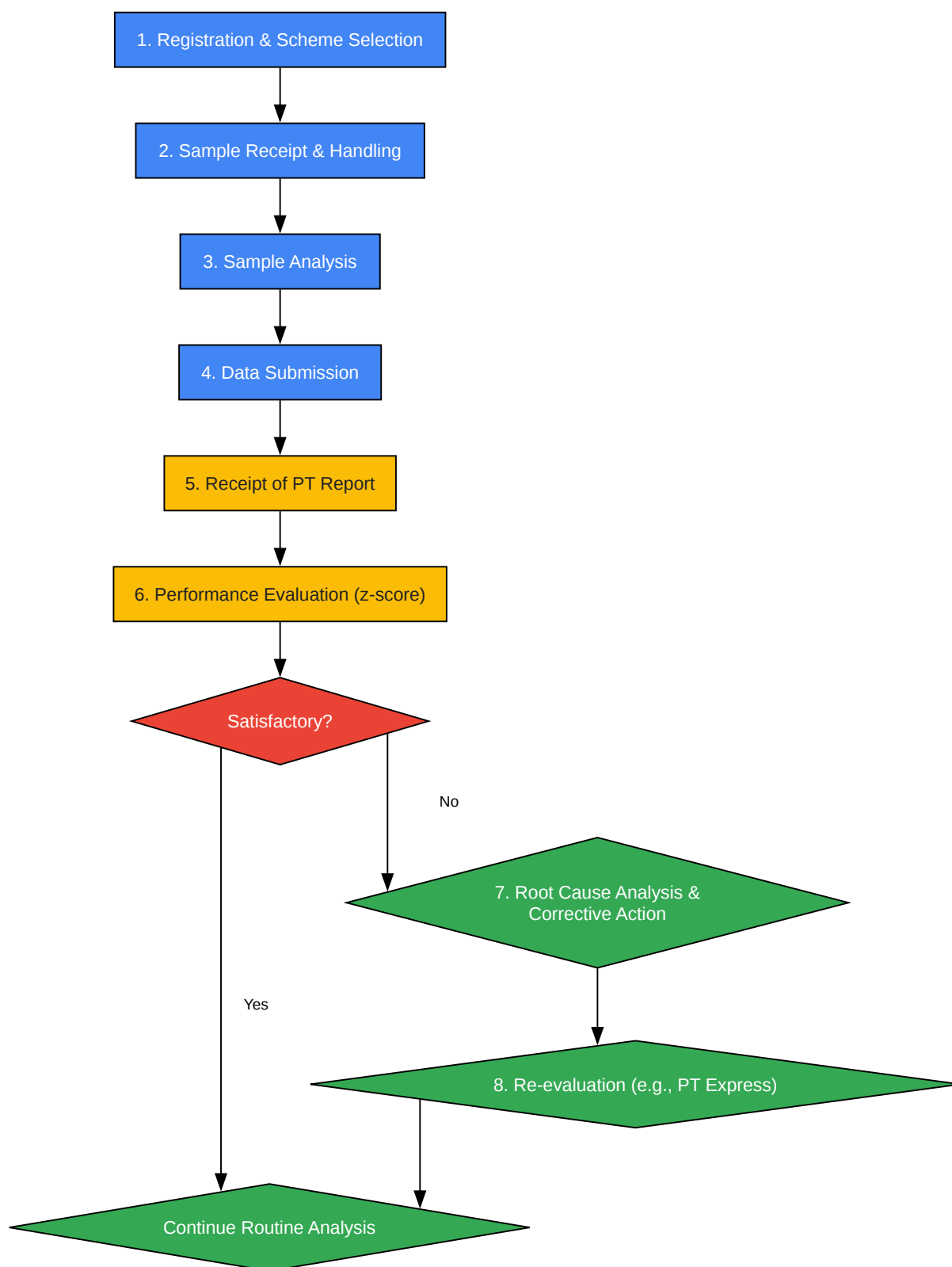
- An aliquot of the upper acetonitrile layer is transferred to a d-SPE tube.
- The d-SPE tube contains a sorbent material, such as Primary Secondary Amine (PSA), which removes interfering matrix components like organic acids, fatty acids, and sugars. Other sorbents like C18 may be used to remove non-polar interferences, and graphitized carbon black (GCB) for removing pigments and sterols.
- The tube is vortexed and then centrifuged, and the resulting supernatant is ready for analysis.

4. Instrumental Analysis:

- The final extract is analyzed using either Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- GC-MS is well-suited for the analysis of volatile and semi-volatile organophosphate pesticides.
- LC-MS/MS is preferred for more polar and thermally labile organophosphates.
- The choice of instrument and specific parameters (e.g., column type, temperature program, ion transitions) will depend on the target analytes and the laboratory's validated methods.

Logical Relationship of Proficiency Testing

The process of participating in a proficiency test follows a structured and logical sequence, from registration to the implementation of corrective actions, if necessary.



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The logical flow of the proficiency testing process.

This cyclical process ensures continuous improvement in a laboratory's analytical capabilities, fostering confidence in the data generated for research, regulatory compliance, and product development.

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